

1-Ethoxypentane: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Ethoxypentane**

Cat. No.: **B092830**

[Get Quote](#)

This document provides a comprehensive overview of the safety protocols and handling procedures for **1-ethoxypentane** (CAS No. 17952-11-3), also known as ethyl pentyl ether.^[1] It is intended for researchers, scientists, and professionals in drug development and other fields where this chemical is used as a solvent or intermediate.^[1]

Hazard Identification and Classification

1-Ethoxypentane is a flammable liquid and vapor.^{[2][3]} It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3]} Inhalation of high concentrations may have anesthetic effects.^{[4][5]}

GHS Hazard Statements:

- H226: Flammable liquid and vapour.^{[2][3]}
- H315: Causes skin irritation.^{[2][3]}
- H319: Causes serious eye irritation.^{[2][3]}
- H335: May cause respiratory irritation.^{[2][3]}

GHS Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.^{[2][3]}

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]

Quantitative Safety Data

The following tables summarize the key quantitative safety and property data for **1-ethoxypentane**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	17952-11-3	[1][2][4]
Molecular Formula	C ₇ H ₁₆ O	[1][6]
Molecular Weight	116.2 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1]
Boiling Point	119.55°C	[1][2]
Melting Point	-95.35°C (estimate)	[1][2]
Flash Point	16.4°C	[1]
Density	0.7684 g/cm ³ (estimate)	[1][2]
Vapor Pressure	19.9 mmHg at 25°C	[1]

Table 2: Toxicological Data

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LC50	Inhalation	Mouse	116 gm/m ³ /15M	Behavioral - general anesthetic	[4]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not available in the provided references. The available information indicates the type of study conducted.

- Lethal Concentration, 50 percent kill (LC50): The study referenced involved exposing mice to an inhaled concentration of 116 gm/m³ for a duration of 15 minutes to determine the concentration that would be lethal to 50% of the test subjects.[\[4\]](#) The observed toxic effect was general anesthesia.[\[4\]](#)

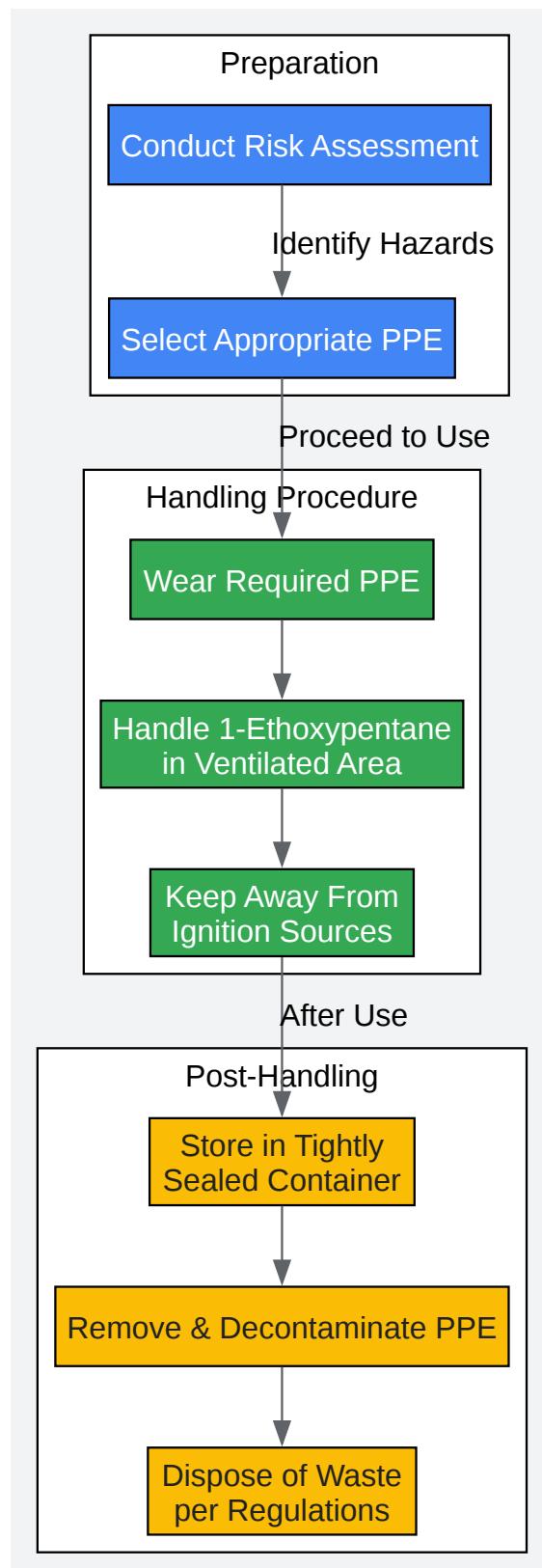
Safe Handling and Storage

Handling:

- Use in a well-ventilated area.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Avoid breathing vapors or mists.[\[2\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[8\]](#)
- Wear appropriate personal protective equipment (PPE).[\[2\]](#)[\[3\]](#)
- Do not eat or drink while handling.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed.[\[9\]](#)
- Store in the original container.[\[8\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1-Ethoxypentane**.

Personal Protective Equipment (PPE)

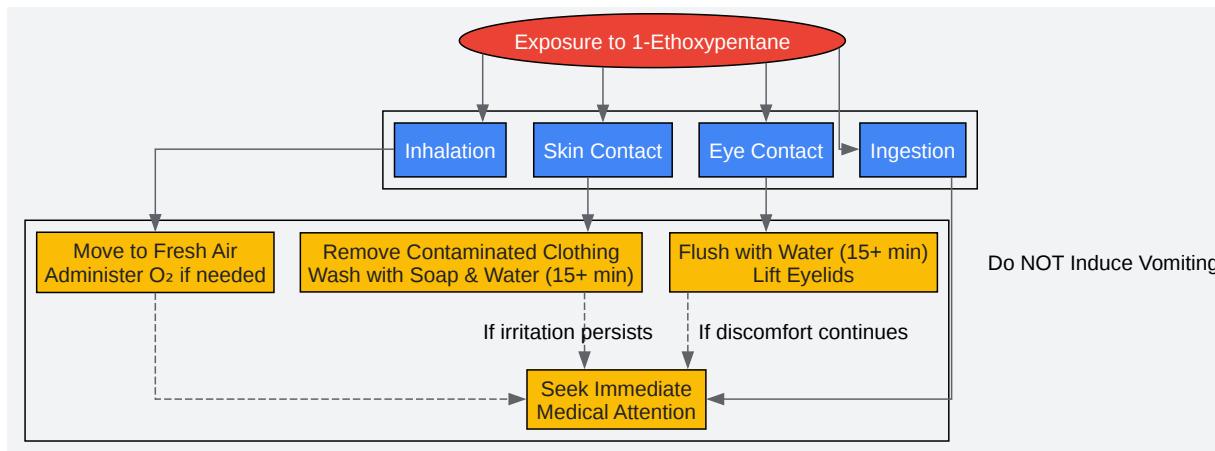
The selection of appropriate PPE is crucial to minimize exposure.[\[10\]](#)

- Eye/Face Protection: Use tightly sealed safety goggles or a face shield.[\[8\]](#)[\[11\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., PVC, Nitrile, or Butyl rubber), an apron, and rubber boots.[\[8\]](#) Long-sleeved clothing or coveralls should be used to minimize skin contact.[\[11\]](#)
- Respiratory Protection: If ventilation is inadequate or when dealing with spills or high concentrations, use a NIOSH-approved air-purifying respirator with appropriate cartridges.[\[12\]](#)[\[13\]](#) For high-risk activities, a self-contained breathing apparatus (SCBA) may be necessary.[\[11\]](#)

First Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Move the exposed person to fresh air at once.[\[14\]](#) If breathing has stopped, perform artificial respiration. If breathing is difficult, administer oxygen. Keep the person warm and at rest, and get medical attention as soon as possible.[\[14\]](#)
- Skin Contact: Promptly wash the contaminated skin with soap and plenty of water for at least 15 minutes.[\[14\]](#)[\[15\]](#) Remove contaminated clothing immediately.[\[14\]](#) If irritation persists, seek medical attention.[\[14\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[14\]](#)[\[15\]](#) Get medical attention if discomfort continues.[\[14\]](#)
- Ingestion: If swallowed, get medical attention immediately.[\[14\]](#) Do not induce vomiting unless instructed to do so by medical personnel. If the person is conscious, giving a glass of water or milk may be indicated, but do not give more.[\[15\]](#)

[Click to download full resolution via product page](#)

Caption: First aid response protocol for **1-Ethoxypentane** exposure.

Fire Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Water spray can be used to cool fire-exposed containers.
- **Special Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[\[7\]](#)
- **Unusual Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 17952-11-3,1-ETHOXPENTANE | lookchem [lookchem.com]
- 2. 1-ETHOXPENTANE | 17952-11-3 [amp.chemicalbook.com]
- 3. 1-ETHOXPENTANE | 17952-11-3 [amp.chemicalbook.com]
- 4. 1-ETHOXPENTANE | CAS#:17952-11-3 | Chemsric [chemsrc.com]
- 5. 1-ethoxypentane | C7H16O | Reactory [reactory.app]
- 6. Page loading... [guidechem.com]
- 7. cdnimages.opentip.com [cdnimages.opentip.com]
- 8. tiimg.tistatic.com [tiimg.tistatic.com]
- 9. riskmanagement.nd.edu [riskmanagement.nd.edu]
- 10. Personal Protective Equipment and Chemistry - Chemical Safety Facts [chemicalsafetyfacts.org]
- 11. youtube.com [youtube.com]
- 12. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 13. epa.gov [epa.gov]
- 14. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 15. en.hesperian.org [en.hesperian.org]
- To cite this document: BenchChem. [1-Ethoxypentane: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092830#1-ethoxypentane-safety-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com